

# Ethyl cyclopropanecarbimide hydrochloride

## molecular weight and formula

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### Compound of Interest

Compound Name: *Ethyl cyclopropanecarbimide*  
*hydrochloride*

Cat. No.: *B1320317*

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An In-Depth Technical Guide to **Ethyl Cyclopropanecarbimide Hydrochloride** for Advanced Research Applications

Executive Summary: **Ethyl cyclopropanecarbimide hydrochloride** is a valuable reagent and building block in synthetic and medicinal chemistry. This guide provides a comprehensive overview of its fundamental physicochemical properties, a detailed, validated protocol for its synthesis via the Pinner reaction, and insights into its applications in drug development. As a reactive intermediate, its proper handling, storage, and use are critical for successful and safe experimental outcomes. This document serves as a technical resource for researchers and scientists leveraging this compound in advanced chemical applications.

## Physicochemical and Structural Characteristics

**Ethyl cyclopropanecarbimide hydrochloride** is a solid compound whose structural and chemical properties make it a versatile synthetic intermediate. The presence of a strained cyclopropyl ring and a reactive imide functional group are key features for its utility in constructing more complex molecular architectures.

Table 1: Core Properties and Identifiers

Property	Value	Source(s)
Molecular Formula	<b>C<sub>6</sub>H<sub>12</sub>ClNO</b>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	149.62 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	63190-44-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Solid	
SMILES	<chem>N=C(C1CC1)OCC.[H]Cl</chem>	<a href="#">[1]</a>
InChIKey	OCEUCVHZNUTFOE- UHFFFAOYSA-N	
Purity (Typical)	≥95-97%	<a href="#">[1]</a>

| Storage Conditions | Inert atmosphere, protect from light, store at 4°C or in freezer (-20°C) | [\[1\]](#) |

#### Computational Data Insights:

- Topological Polar Surface Area (TPSA): 33.08 Å<sup>2</sup>[\[1\]](#). This value suggests moderate cell permeability, a desirable characteristic in drug design.
- LogP: 1.83[\[1\]](#). This indicates a degree of lipophilicity, influencing the compound's solubility and interaction with biological membranes.

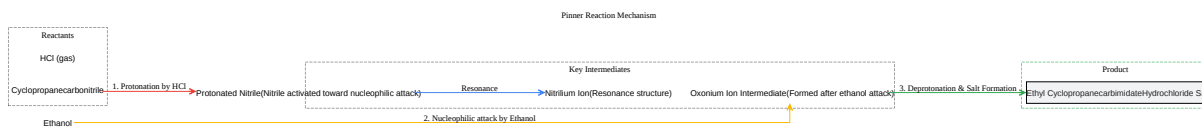
## Synthesis and Mechanistic Rationale

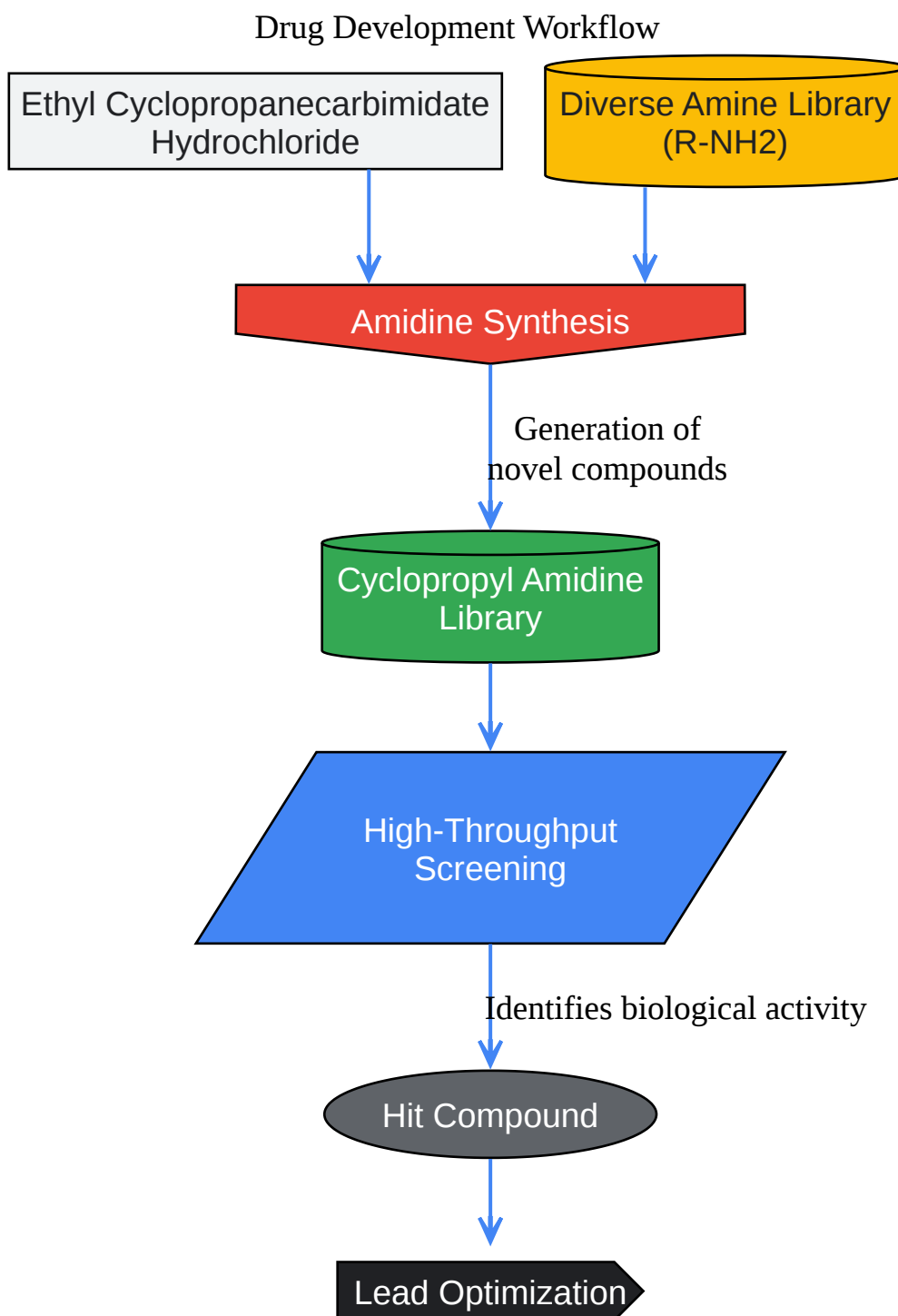
The most common and efficient method for preparing **ethyl cyclopropanecarbimide hydrochloride** is the Pinner reaction. This reaction involves the acid-catalyzed addition of an alcohol (ethanol) to a nitrile (cyclopropanecarbonitrile).

### The Pinner Reaction Mechanism

**Expertise & Causality:** The Pinner reaction is fundamentally an acid-catalyzed nucleophilic addition. Anhydrous conditions are paramount; the presence of water would lead to the hydrolysis of the desired imide product into an ester (ethyl cyclopropanecarboxylate), a common side reaction that significantly reduces yield. The reaction is typically run at low

temperatures to control its exothermicity and prevent the formation of byproducts. Anhydrous hydrogen chloride gas is used as the acid catalyst because its chloride anion is a poor nucleophile and will not compete with the ethanol. The final product precipitates from the non-polar solvent as its hydrochloride salt.





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